

physical and chemical properties of Eupahualin C

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Eupahualin C: A Technical Guide for Researchers

An In-depth Examination of the Physical, Chemical, and Biological Properties of a Promising Sesquiterpene Lactone

Abstract

Eupahualin C is a sesquiterpene lactone of the germacranolide type, first isolated from the plant Eupatorium hualienense. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Eupahualin C**, including its molecular structure, spectral data, and other key characteristics. Furthermore, it delves into its biological activities, particularly its cytotoxic effects on cancer cell lines, and outlines the experimental protocols for its isolation and characterization. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals interested in the therapeutic potential of **Eupahualin C**.

Physicochemical Properties

Eupahualin C is a colorless, amorphous powder.[1] Its fundamental physical and chemical properties have been determined through various analytical techniques, providing a solid foundation for further research and development.



Property	Value	Source
Molecular Formula	C20H24O7	[1]
Molecular Weight	376.4 g/mol	[1]
Appearance	Colorless amorphous powder	[1]
Optical Rotation	[α]D ²⁵ -123 (c 0.1, CHCl ₃)	[1]

Table 1: Physical and Chemical Properties of Eupahualin C

Spectral Data

The structural elucidation of **Eupahualin C** was achieved through extensive spectroscopic analysis, including infrared (IR), mass spectrometry (MS), and nuclear magnetic resonance (NMR) spectroscopy.

Mass Spectrometry

High-resolution mass spectrometry (HRMS) confirmed the molecular formula of **Eupahualin C**.

Technique	lon	Observed m/z	Calculated m/z
HRESIMS	[M+Na]+	399.1418	399.1420

Table 2: High-Resolution Mass Spectrometry Data for **Eupahualin C**[1]

Infrared Spectroscopy

The infrared spectrum of **Eupahualin C** indicates the presence of key functional groups.

Wavenumber (cm ⁻¹)	Functional Group
3448	Hydroxyl (-OH)
1765	y-Lactone
1732	Ester



Table 3: Infrared Spectral Data for **Eupahualin C**[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ¹H and ¹³C NMR data were crucial for determining the precise stereochemistry of **Eupahualin C**. The assignments were confirmed by 2D NMR experiments (COSY, HMQC, and HMBC). All spectra were recorded in CDCl₃.



Position	¹³ C (δc)	¹Η (δΗ, mult., J in Hz)
1	134.1	5.12, d (10.0)
2	37.8	2.35, m
3	25.5	1.80, m; 1.65, m
4	140.7	
5	50.1	1.95, m
6	77.9	5.35, t (9.5)
7	81.2	4.15, d (9.5)
8	73.0	5.50, s
9	40.5	2.15, m; 2.05, m
10	129.2	
11	139.3	_
12	170.1	
13	125.1	6.20, d (3.5); 5.60, d (3.0)
14	16.5	1.60, s
15	62.9	4.20, d (12.0); 4.10, d (12.0)
1'	166.5	
2'	128.2	_
3'	139.8	6.80, q (7.0)
4'	61.2	4.25, s
5'	14.3	1.85, d (7.0)
OAc	170.5, 21.0	

Table 4: 1 H and 13 C NMR Spectral Data for **Eupahualin C** (500 MHz for 1 H, 125 MHz for 13 C, CDCl₃)[1]



Biological Activity and Signaling Pathways

Eupahualin C has demonstrated significant cytotoxic activity against several human cancer cell lines. This suggests its potential as a lead compound for the development of novel anticancer agents.

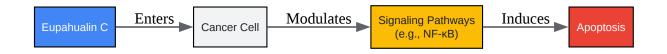
Cytotoxic Activity

Initial screenings revealed that **Eupahualin C** exhibits potent cytotoxicity against human chronic myelogenous leukemia (K562) and human bone osteosarcoma (U2OS) cell lines.[1]

Cell Line	IC₅₀ (μg/mL)
K562	0.89
U2OS	1.12

Table 5: Cytotoxic Activity of **Eupahualin C**[1]

While the precise signaling pathways modulated by **Eupahualin C** have not been fully elucidated, its cytotoxic effects suggest a potential to induce apoptosis in cancer cells. The α -methylene-y-lactone moiety present in its structure is a common feature in many sesquiterpene lactones known to induce apoptosis through various mechanisms, including the inhibition of NF- κ B and the generation of reactive oxygen species (ROS). Further research is required to delineate the specific molecular targets and signaling cascades affected by **Eupahualin C**.



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Caption: Proposed mechanism of **Eupahualin C** inducing apoptosis in cancer cells.

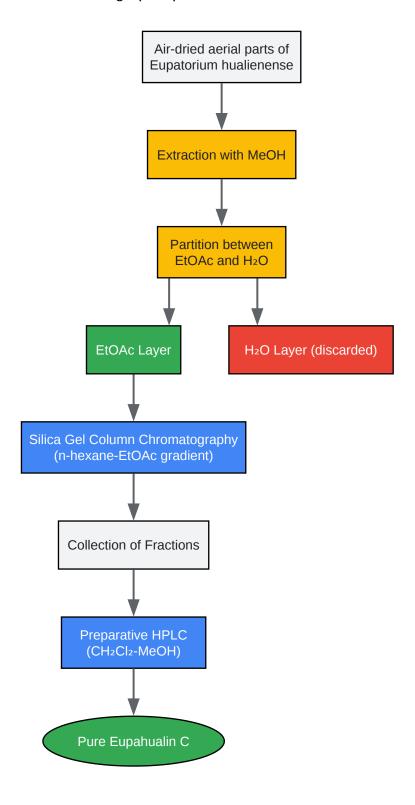
Experimental Protocols

The following protocols are based on the methods described for the isolation and characterization of **Eupahualin C**.



Isolation of Eupahualin C

The isolation of **Eupahualin C** from the aerial parts of Eupatorium hualienense involves a multi-step extraction and chromatographic process.



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Caption: Workflow for the isolation of **Eupahualin C**.

Detailed Protocol:

- Extraction: Air-dried and powdered aerial parts of E. hualienense are extracted with methanol (MeOH) at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- Partitioning: The crude extract is suspended in water and partitioned with ethyl acetate (EtOAc). The EtOAc layer, containing the less polar compounds including sesquiterpene lactones, is collected and concentrated.
- Silica Gel Chromatography: The EtOAc-soluble fraction is subjected to column chromatography on silica gel, eluting with a gradient of n-hexane and EtOAc. Fractions are collected and monitored by thin-layer chromatography (TLC).
- Preparative High-Performance Liquid Chromatography (HPLC): Fractions containing **Eupahualin C** are further purified by preparative HPLC using a suitable column (e.g., C18) and a mobile phase such as a mixture of dichloromethane (CH₂Cl₂) and MeOH to yield the pure compound.[1]

Structural Elucidation

The structure of the isolated **Eupahualin C** is determined using a combination of spectroscopic methods.

- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HRESIMS)
 is used to determine the exact mass and molecular formula of the compound.
- Infrared Spectroscopy: An IR spectrum is recorded to identify the presence of characteristic functional groups such as hydroxyls, lactones, and esters.
- NMR Spectroscopy: ¹H and ¹³C NMR spectra are acquired to determine the carbon skeleton and the proton environments. 2D NMR experiments, including Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC), are performed to establish the connectivity of protons and carbons and to assign all signals unambiguously.



Conclusion

Eupahualin C is a sesquiterpene lactone with significant cytotoxic properties that warrant further investigation. This guide provides the foundational physicochemical and biological data, along with experimental methodologies, to facilitate future research into its mechanism of action and potential therapeutic applications. The detailed spectral information and isolation protocols serve as a practical resource for chemists and pharmacologists aiming to work with this promising natural product. Further studies are needed to explore its in vivo efficacy and to fully characterize the signaling pathways through which it exerts its cytotoxic effects.

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